

Proper Disposal of Esterastin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Esterastin

Cat. No.: B15578485

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The safe and compliant disposal of chemical compounds is a cornerstone of laboratory safety and environmental stewardship. **Esterastin**, a potent inducer of ferroptosis, requires careful handling and disposal due to its inherent toxicity. This guide provides a comprehensive, step-by-step procedure for the proper disposal of **Esterastin**, ensuring the safety of laboratory personnel and adherence to regulatory standards.

Hazard and Safety Data for Esterastin

Before handling **Esterastin**, it is crucial to be fully aware of its physical properties and associated hazards. The following table summarizes key safety and quantitative data sourced from supplier safety data sheets (SDS).

| Property | Data |
|-----------------------|---|
| Chemical Name | 2-[1-[4-[2-(4-chlorophenoxy)acetyl]-1-piperazinyl]ethyl]-3-(2-ethoxyphenyl)-4(3H)-quinazolinone |
| Synonyms | Erastin |
| CAS Number | 571203-78-6 |
| Molecular Formula | C ₃₀ H ₃₁ ClN ₄ O ₄ |
| Molecular Weight | 547.04 g/mol |
| Physical State | Crystalline solid[1] |
| GHS Hazard Statements | H301: Toxic if swallowed[2] |
| Signal Word | Danger[2] |
| Solubility | Soluble in DMSO (~1 mg/ml) and dimethylformamide (~10 mg/ml).[1] Sparingly soluble in aqueous buffers.[1] |
| Stability | Solid form is stable for ≥4 years at -20°C.[1] Solutions are unstable and should be prepared fresh.[3][4][5] |

Experimental Protocol for Esterastin Disposal

The recommended and safest method for disposing of **Esterastin** is to treat it as hazardous chemical waste. Chemical neutralization or degradation should not be attempted within the laboratory without a formally validated protocol, as this can create unknown byproducts or unsafe reactions. The following procedure details the correct segregation, containment, and disposal of **Esterastin** waste through your institution's Environmental Health and Safety (EHS) department or a licensed waste management contractor.

Principle

All forms of **Esterastin** waste, including pure compound, contaminated materials, and solutions, must be collected as hazardous chemical waste. This waste must be clearly labeled,

safely stored, and disposed of in accordance with local, regional, and national environmental regulations.[2][6] Under no circumstances should **Esterastin** or its solutions be disposed of down the drain or in regular trash.[6][7]

Step-by-Step Disposal Procedure

Step 1: Waste Identification and Segregation Properly segregate waste at the point of generation to prevent accidental mixing with incompatible chemicals.[8]

- Solid Waste: Collect unused or expired **Esterastin** powder, along with any contaminated items like weighing papers, gloves, and pipette tips, in a dedicated hazardous waste container for solid toxic chemicals.
- Liquid Waste: Collect solutions of **Esterastin** (e.g., in DMSO) in a separate, compatible hazardous waste container for liquid toxic organic waste. Do not mix with other waste streams unless compatibility has been confirmed.[6]
- Empty Containers: Original containers of **Esterastin** must be triple-rinsed with a suitable solvent (e.g., DMSO, followed by acetone or ethanol). The rinsate must be collected as hazardous liquid waste.[9] After triple-rinsing and air-drying, the container may be disposed of according to institutional policies.[9]

Step 2: Use of Personal Protective Equipment (PPE) Always wear appropriate PPE when handling **Esterastin** waste to minimize exposure risk.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or chemical splash goggles.
- Body Protection: A standard laboratory coat.

Step 3: Waste Collection and Containment

- Container Selection: Use only containers that are in good condition, leak-proof, and chemically compatible with the waste.[9] Plastic containers are often preferred for hazardous waste to minimize the risk of breakage.[6]

- Container Handling: Keep the waste container securely closed except when adding waste.^[7]^[9] Do not overfill containers; leave at least 10% of headspace to allow for expansion.

Step 4: Labeling of Hazardous Waste Proper labeling is a critical regulatory requirement.^[10]

- Affix a hazardous waste tag to the container as soon as the first drop of waste is added.^[7]
- The label must include:
 - The words "Hazardous Waste."^[6]^[9]
 - The full chemical name: "**Esterastin**" (or "Erastin"). Avoid abbreviations.^[6]
 - For mixtures, list all constituents and their approximate percentages.
 - The relevant hazard information (e.g., "Toxic").^[6]
 - The date of waste accumulation (start date).
 - Your name, laboratory, and contact information.^[6]

Step 5: Safe Storage

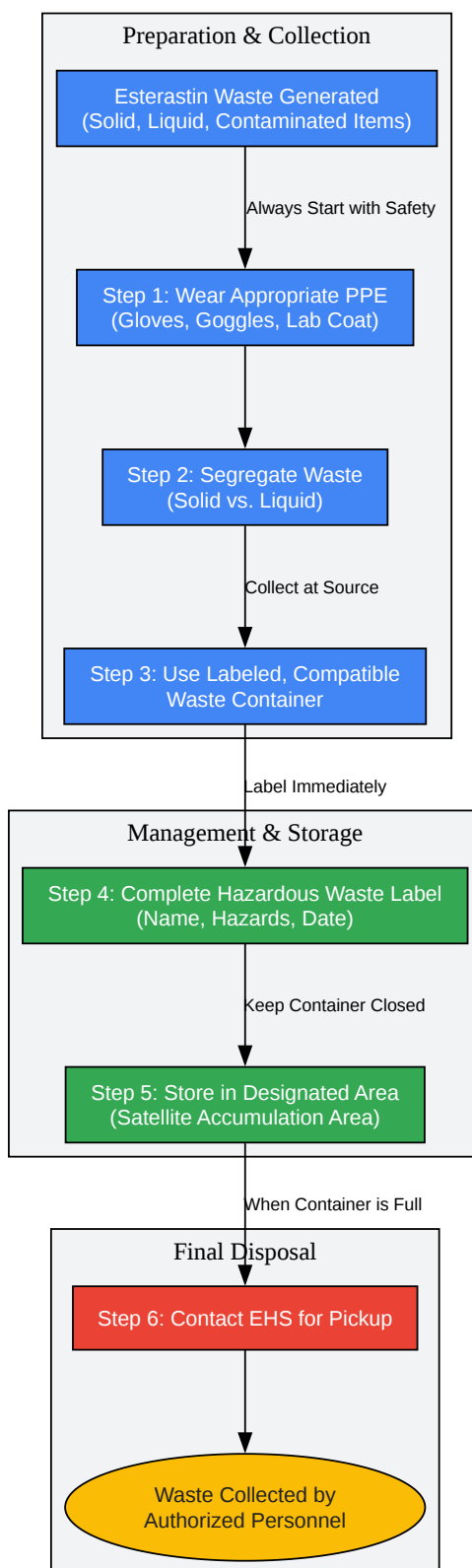
- Store the labeled waste container in a designated and secure location within the laboratory, often called a Satellite Accumulation Area.^[7]
- Ensure the storage area has secondary containment to capture any potential leaks.
- Segregate the **Esterastin** waste container from incompatible materials, particularly strong acids, bases, and oxidizing agents.

Step 6: Arranging for Final Disposal

- Once the container is full or you are ready to dispose of it, contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to schedule a pickup.^[6]^[9]
- Follow their specific procedures for waste collection and documentation.

Disposal Workflow Visualization

The following diagram illustrates the logical flow of the **Esterastin** disposal process, from waste generation to final collection.



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Caption: Workflow for the safe disposal of **Esterastin** hazardous waste.

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